

In-Vitro Bonding Effectiveness of Heliosit: A Comparative Guide

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This guide provides a comprehensive comparison of the in-vitro bonding effectiveness of **Heliosit** orthodontic adhesive with other commercially available alternatives. The data presented is collated from various in-vitro studies to assist researchers, scientists, and drug development professionals in making informed decisions.

Quantitative Comparison of Shear Bond Strength

The following table summarizes the mean shear bond strength (SBS) of **Heliosit** in comparison to other dental adhesives as reported in various in-vitro studies. Shear bond strength is a critical measure of an adhesive's ability to resist forces that cause internal layers to slide against each other.



| Adhesive System | Mean Shear Bond Strength (MPa) | Standard Deviation (± MPa) | Study Reference(s) |
|-----------------|-----------------------------------|---|--|
| Heliosit | 10.54 | 1.86 | Owais Khalid et al. |
| 16.2 | 4 | A Comparison of the Shear Bond Strength of Orthodontic Brackets[1] | |
| 4.1 | - | In vitro peel/shear bond strength of orthodontic adhesives | _ |
| 8.5496 | - | Estimation of the shear bond strength and adhesive remnant index[2] | - |
| 10.93 | 1.71 | Clinical performance of light-cured orthodontic adhesives for[3] | |
| Transbond XT | 25.5 | - | study to know the in virto shear bond strength of heliosit orthodontic[4] |
| 18.05 | 5.6 | A Comparison of the Shear Bond Strength of Orthodontic Brackets[1] | |
| Bracepaste | 16.6 | 5.1 | A Comparison of the Shear Bond Strength of Orthodontic Brackets[1] |
| Concise | 9.9 | - | In vitro peel/shear bond strength of |



| | | orthodontic adhesives[1] |
|--------|----------|---|
| Biofix | 9.1547 - | Estimation of the shear bond strength and adhesive remnant index[2] |

Note: The reported values are highly dependent on the specific experimental protocols of each study.

Experimental Protocols

The methodologies employed in the cited in-vitro studies for determining shear bond strength typically follow a standardized procedure. Understanding these protocols is crucial for interpreting the comparative data accurately.

A. Shear Bond Strength (SBS) Testing

Objective: To determine the force required to debond an orthodontic bracket from a tooth surface.

Methodology:

- Tooth Preparation:
 - Extracted human or bovine premolars are commonly used.
 - The buccal surfaces of the teeth are cleaned and polished with non-fluoridated pumice.
 - The surfaces are then etched, typically with 37% phosphoric acid, for a specified duration (e.g., 15-30 seconds), followed by thorough rinsing and drying to achieve a frosty white appearance.
- Bonding Procedure:
 - For adhesive systems requiring a primer, a thin layer is applied to the etched enamel surface.



- The adhesive cement (e.g., **Heliosit**) is applied to the base of the orthodontic bracket.
- The bracket is then firmly pressed onto the prepared tooth surface. Excess adhesive is removed from the margins.
- Light-cured adhesives are polymerized using a curing light for a specified duration (e.g., 20-40 seconds).
- Specimen Storage:
 - The bonded specimens are stored in a solution, such as distilled water or artificial saliva,
 at 37°C for 24 hours to simulate oral conditions.[5][6]
- · Debonding and Data Acquisition:
 - Specimens are mounted in a universal testing machine.
 - A shear force is applied to the bracket-tooth interface at a constant crosshead speed (e.g.,
 0.5 mm/min or 1 mm/min) until the bracket debonds.[5][6]
 - The force at which failure occurs is recorded in Newtons (N) and converted to Megapascals (MPa) by dividing the force by the bracket base area.

B. Adhesive Remnant Index (ARI)

Objective: To qualitatively assess the amount of adhesive remaining on the tooth surface after debonding. This provides insight into the mode of bond failure.

Methodology:

- After debonding, the tooth surface is examined under magnification (e.g., 10x).
- The amount of remaining adhesive is scored using the following scale:
 - Score 0: No adhesive remaining on the tooth.
 - Score 1: Less than half of the adhesive remaining on the tooth.
 - Score 2: More than half of the adhesive remaining on the tooth.

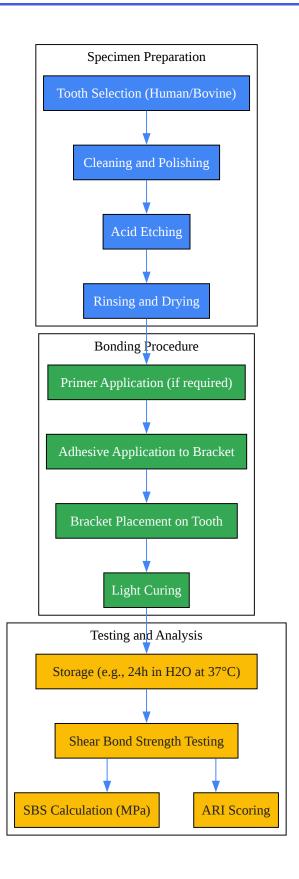


 Score 3: All adhesive remaining on the tooth, with a distinct impression of the bracket base.

Visualizing Experimental Workflows and Influencing Factors

To further elucidate the processes and variables involved in in-vitro bond strength testing, the following diagrams are provided.

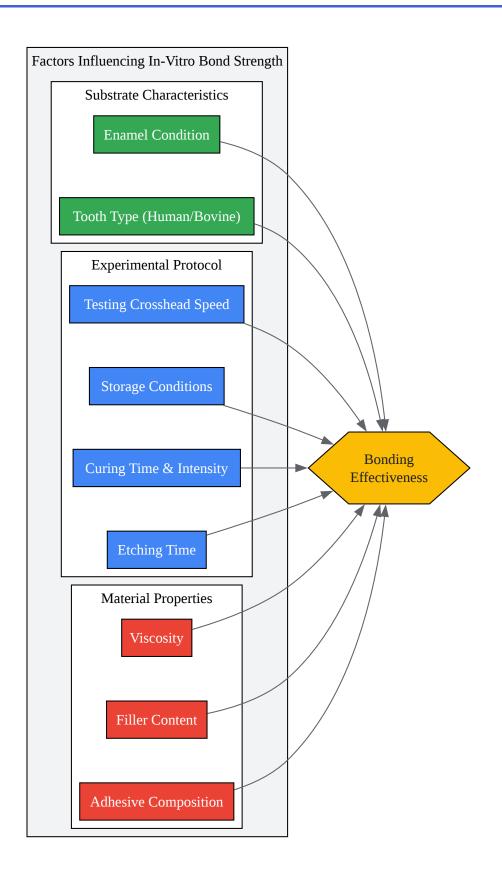




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Caption: In-vitro shear bond strength testing workflow.





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Caption: Factors influencing in-vitro bond effectiveness.



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